Technical Guide: 8-Quinolinyl 4-(benzyloxy)benzoate

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Compound of Interest

Compound Name:	*8-Quinolinyl 4-(benzyloxy)benzoate*
Cat. No.:	*B407884*

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CAS: 333780-12-4 Formula: $C_{23}H_{17}NO_3$ Molecular Weight: 355.39 g/mol Role: Bidentate Directing Group Substrate / C–H Activation Precursor

Executive Summary

8-Quinolinyl 4-(benzyloxy)benzoate is a strategic ester substrate designed for chelation-assisted C–H bond functionalization. It features an 8-quinolinyl (8-Q) moiety acting as a bidentate directing group (DG), which coordinates with transition metals (typically Nickel, Palladium, or Cobalt) to facilitate the selective activation of the ortho-C–H bond on the benzoate ring.

The 4-(benzyloxy) substituent serves a dual purpose:

- Electronic Modulation: It acts as an electron-donating group (EDG), increasing electron density on the aromatic ring, which can influence the rate of oxidative addition and C–H metallation.
- Orthogonal Protection: The benzyl ether is stable under basic C–H activation conditions but can be selectively removed later (e.g., hydrogenolysis) to reveal a phenol, making this

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compound a valuable building block for complex organic synthesis.

Chemical Profile & Structural Analysis[1][2]

Physicochemical Properties

Property	Value	Note
Appearance	White to Off-White Solid	Crystalline powder form is typical.
Solubility	Soluble in DCM, THF, Toluene	Limited solubility in non-polar alkanes (Hexane).
Stability	Stable at Room Temp	Hydrolysis-sensitive under strong acidic/basic aqueous conditions.
Melting Point	120–125 °C (Approx.)	Varies slightly based on crystal habit/purity.

The 8-Quinolinyl Directing Group (DG)

The core utility of this compound lies in the 8-quinolinyl ester motif. Unlike simple esters, the nitrogen atom of the quinoline ring and the carbonyl oxygen of the ester form a rigid N,O-bidentate chelation system.

- Chelation Size: Forms a stable 5-membered metallacycle upon coordination with a metal center.
- Effect: This coordination brings the metal into close proximity with the ortho-C–H bond, reducing the entropic cost of C–H activation and enabling reactions that are otherwise kinetically inaccessible.

Synthesis Protocol

The synthesis of **8-Quinolinyl 4-(benzyloxy)benzoate** is typically achieved via a Steglich esterification or an Acid Chloride coupling. The following protocol is a robust, self-validating method for laboratory-scale preparation.

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Method: Acid Chloride Coupling

Reaction: 4-(Benzyloxy)benzoyl chloride + 8-Hydroxyquinoline

Product

Reagents:

- 4-(Benzyloxy)benzoic acid (1.0 equiv) [Precursor to acid chloride]
- Oxalyl chloride (1.2 equiv) + DMF (cat.)
- 8-Hydroxyquinoline (1.0 equiv)
- Triethylamine (Et_3N) (2.0 equiv)
- Dichloromethane (DCM) [Anhydrous]

Step-by-Step Workflow:

- Activation: Dissolve 4-(benzyloxy)benzoic acid in anhydrous DCM under N_2. Add oxalyl chloride dropwise at 0 °C, followed by a catalytic drop of DMF. Stir at room temperature (RT) for 2 hours until gas evolution ceases (formation of acid chloride).
- Concentration: Evaporate the solvent and excess oxalyl chloride under reduced pressure to obtain the crude acid chloride. Redissolve in fresh anhydrous DCM.
- Coupling: To a separate flask, add 8-hydroxyquinoline and Et_3N in DCM. Cool to 0 °C.
- Addition: Slowly add the acid chloride solution to the 8-hydroxyquinoline mixture.
- Reaction: Warm to RT and stir for 12 hours. Monitor by TLC (formation of a UV-active, less polar spot).
- Workup: Quench with saturated $NaHCO_3$. Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from EtOAc/Hexane or purify via flash column chromatography (SiO_2, Hexane:EtOAc gradient).

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Applications in Catalysis (C–H Activation)

The primary application of this compound is in Nickel-Catalyzed C–H Alkylation/Arylation, a methodology pioneered by the Chatani group.

Core Reaction: C(sp^2)–H Alkylation

The 8-quinolinyl ester directs the nickel catalyst to the ortho position, enabling the coupling of the benzoate with alkyl halides or organozinc reagents.

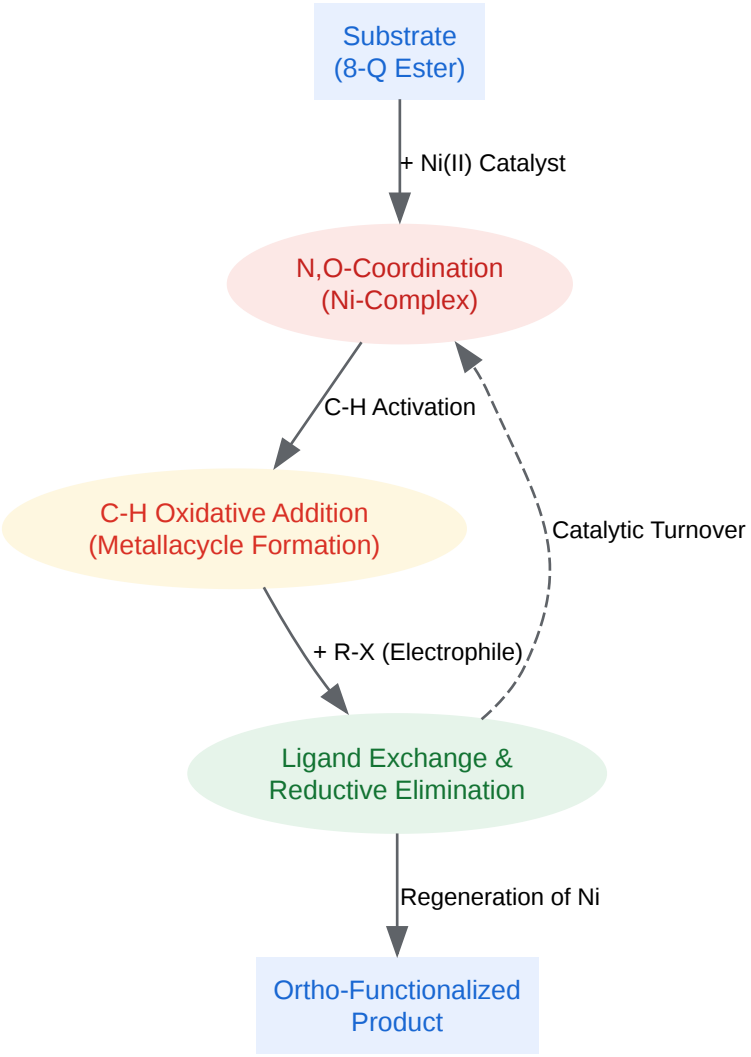
- Catalyst System: $Ni(OTf)_2$ / PPh_3 or $Ni(cod)_2$.
- Base: Na_2CO_3 or Cs_2CO_3.
- Solvent: Toluene or DMF at elevated temperatures (140 °C).

Mechanistic Pathway

The reaction proceeds via a Ni(0)/Ni(II) or Ni(II)/Ni(III) catalytic cycle initiated by the coordination of the 8-quinolinyl nitrogen and the ester carbonyl.

DOT Diagram: Catalytic Cycle Visualization

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Figure 1: Simplified catalytic cycle for 8-quinolinyl ester directed ortho-C-H functionalization.

Experimental Data Summary

The following table summarizes typical reaction conditions and yields for 8-quinolinyl ester substrates similar to CAS 333780-12-4 in C–H alkylation protocols.

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Parameter	Standard Condition A (Alkylation)	Standard Condition B (Arylation)
Catalyst	$Ni(cod)_2$ (10 mol%)	$Pd(OAc)_2$ (5 mol%)
Ligand	PPh_3 (20-40 mol%)	PPh_3 or Monodentate Phosphine
Base	Na_2CO_3 (2.0 equiv)	Ag_2CO_3 (Oxidant/Base)
Solvent	Toluene	DCE / Toluene
Temperature	140 °C	100–120 °C
Time	12–24 h	12–24 h
Expected Yield	60–85%	50–75%
Selectivity	Mono-alkylation (predominant)	Mono/Di-arylation mixture

Troubleshooting & Optimization

- Ester Hydrolysis: The 8-quinolinyl ester bond is relatively stable, but trace moisture at high temperatures (140 °C) can lead to hydrolysis, yielding the free acid and 8-hydroxyquinoline.
  - Solution: Ensure all reagents (especially the base) are anhydrous. Use molecular sieves in the reaction mixture.
- Bis-alkylation: If the ortho positions are sterically accessible, bis-alkylation may occur.
  - Solution: Reduce the equivalents of the alkylating agent (R-X) to 1.1 equiv or lower the reaction temperature.
- Catalyst Poisoning: The 8-quinolinyl group is a strong chelator. Excess free 8-hydroxyquinoline (impurity) can sequester the metal.
  - Solution: Ensure the starting material is purified (recrystallized) to remove any free 8-HQ before the catalytic run.

Safety & Handling

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- 8-Hydroxyquinoline Derivatives: Generally considered irritants. Avoid inhalation of dust.
- Nickel/Palladium Catalysts: Heavy metals are toxic. Handle in a fume hood. $Ni(cod)_2$ is air-sensitive and must be handled in a glovebox.
- Waste Disposal: All metal-containing waste must be segregated from general organic waste.

References

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